

Spectroscopic Analysis of Sodium Lactobionate: Application Notes and Protocols

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Compound of Interest

Compound Name: Sodium lactobionate

CAS No.: 27297-39-8

Cat. No.: B2936053

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and experimental protocols for the spectroscopic analysis of **sodium lactobionate**. The methods described herein are essential for the qualitative and quantitative characterization of this important compound in research, development, and quality control settings. The spectroscopic techniques covered include Mass Spectrometry (MS), Nuclear Magnetic Resonance (NMR) Spectroscopy, Fourier-Transform Infrared (FTIR) Spectroscopy, and Ultraviolet-Visible (UV-Vis) Spectroscopy.

Mass Spectrometry (MS)

Mass spectrometry is a powerful analytical technique for determining the molecular weight and elucidating the structure of **sodium lactobionate**. High-Resolution Mass Spectrometry with Electrospray Ionization (HRMS-ESI) is particularly well-suited for this purpose.

Application Note:

HRMS-ESI analysis of **sodium lactobionate** allows for precise mass determination, confirming its elemental composition. In positive ion mode, the protonated molecule $[M+H]^+$ is typically

observed, while in negative ion mode, the deprotonated molecule $[M-H]^-$ can be detected. The high resolution of the technique enables the differentiation of **sodium lactobionate** from other compounds with similar nominal masses.

Quantitative Data Summary:

Ion	Observed m/z	Theoretical m/z
$[M+H]^+$	381.1005	381.1009
$[M+Na]^+$	403.0824	403.0828
$[M-H]^-$	357.0927	357.0927

Experimental Protocol: HRMS-ESI

1. Sample Preparation:

- Prepare a stock solution of **sodium lactobionate** in a suitable solvent (e.g., methanol or water) at a concentration of 1 mg/mL.
- Dilute the stock solution to a final concentration of 1-10 $\mu\text{g/mL}$ with the mobile phase.

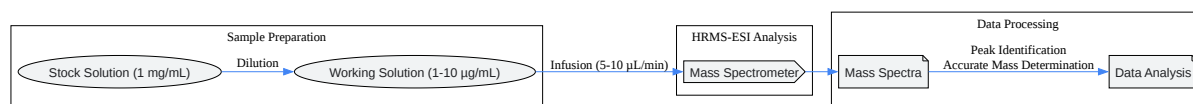
2. Instrumentation (Typical Parameters):

- Mass Spectrometer: A high-resolution mass spectrometer (e.g., Q-TOF or Orbitrap).
- Ion Source: Electrospray Ionization (ESI).
- Polarity: Positive and Negative ion modes.
- Capillary Voltage: 3.5 - 4.5 kV.
- Cone Voltage: 20 - 40 V.
- Source Temperature: 100 - 150 $^{\circ}\text{C}$.
- Desolvation Temperature: 250 - 350 $^{\circ}\text{C}$.
- Desolvation Gas Flow: 600 - 800 L/hr.

- Mass Range: m/z 100 - 1000.

3. Data Acquisition and Analysis:

- Infuse the sample solution into the ESI source at a flow rate of 5-10 $\mu\text{L}/\text{min}$.
- Acquire the mass spectra in both positive and negative ion modes.
- Process the data using the instrument's software to determine the accurate mass of the observed ions.



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HRMS-ESI workflow for **sodium lactobionate** analysis.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is an indispensable tool for the structural elucidation of **sodium lactobionate** in solution. Both ^1H and ^{13}C NMR provide detailed information about the chemical environment of the hydrogen and carbon atoms, respectively.

Application Note:

^1H NMR of **sodium lactobionate** in D_2O reveals signals corresponding to the protons of the galactose and gluconate moieties. The anomeric proton of the galactose unit typically appears as a doublet at a distinct chemical shift. ^{13}C NMR provides signals for each of the 12 carbon atoms in the molecule, allowing for complete structural confirmation.

Quantitative Data Summary: ^{13}C NMR Chemical Shifts (in D_2O)

Carbon Atom	Chemical Shift (ppm)
C-1'	103.5
C-1	178.0
C-2	72.0
C-3	73.5
C-4	82.0
C-5	71.5
C-6	63.0
C-2'	72.5
C-3'	74.0
C-4'	69.0
C-5'	76.0
C-6'	61.5

Note: Chemical shifts are approximate and may vary slightly depending on the experimental conditions.

Experimental Protocol: ^1H and ^{13}C NMR

1. Sample Preparation:

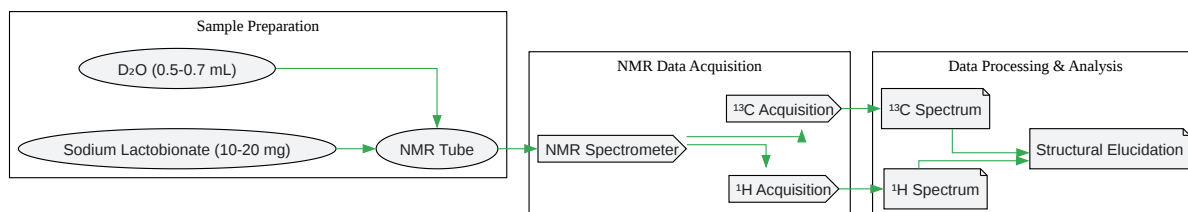
- Dissolve 10-20 mg of **sodium lactobionate** in 0.5-0.7 mL of deuterium oxide (D_2O).
- Add a small amount of an internal standard if quantitative analysis is required (e.g., TSP or DSS).
- Transfer the solution to a 5 mm NMR tube.

2. Instrumentation (Typical Parameters):

- NMR Spectrometer: 300-600 MHz.
- Solvent: D₂O.
- Temperature: 25 °C.
- ¹H NMR Parameters:
 - Pulse Sequence: Standard single-pulse experiment.
 - Number of Scans: 16-64.
 - Relaxation Delay: 1-2 s.
- ¹³C NMR Parameters:
 - Pulse Sequence: Proton-decoupled single-pulse experiment.
 - Number of Scans: 1024-4096.
 - Relaxation Delay: 2-5 s.

3. Data Acquisition and Analysis:

- Acquire the ¹H and ¹³C NMR spectra.
- Process the spectra using appropriate software (e.g., applying Fourier transform, phase correction, and baseline correction).
- Integrate the signals in the ¹H spectrum for quantitative information and assign the peaks in both spectra based on known chemical shifts and coupling patterns.



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NMR spectroscopy workflow for **sodium lactobionate**.

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is a rapid and non-destructive technique used to identify the functional groups present in **sodium lactobionate** based on their characteristic vibrational frequencies.

Application Note:

The FTIR spectrum of **sodium lactobionate** exhibits characteristic absorption bands corresponding to O-H, C-H, C=O (from the carboxylate group), and C-O stretching vibrations. The broad O-H stretching band is indicative of the numerous hydroxyl groups in the molecule. The strong absorption from the carboxylate group is a key identifier.

Quantitative Data Summary: Characteristic FTIR Absorption Bands

Wavenumber (cm ⁻¹)	Vibration Mode	Functional Group
~3300 (broad)	O-H stretch	Hydroxyl groups
~2900	C-H stretch	Aliphatic C-H
~1600	C=O stretch (asymmetric)	Carboxylate
~1400	C=O stretch (symmetric)	Carboxylate
~1100-1000	C-O stretch	Alcohols, Ethers

Experimental Protocol: FTIR (KBr Pellet Method)

1. Sample Preparation:

- Dry the **sodium lactobionate** sample and FTIR-grade potassium bromide (KBr) in an oven to remove any moisture.
- In an agate mortar, grind 1-2 mg of **sodium lactobionate** with approximately 100-200 mg of KBr until a fine, homogeneous powder is obtained.
- Transfer the powder to a pellet press and apply pressure to form a transparent or semi-transparent pellet.

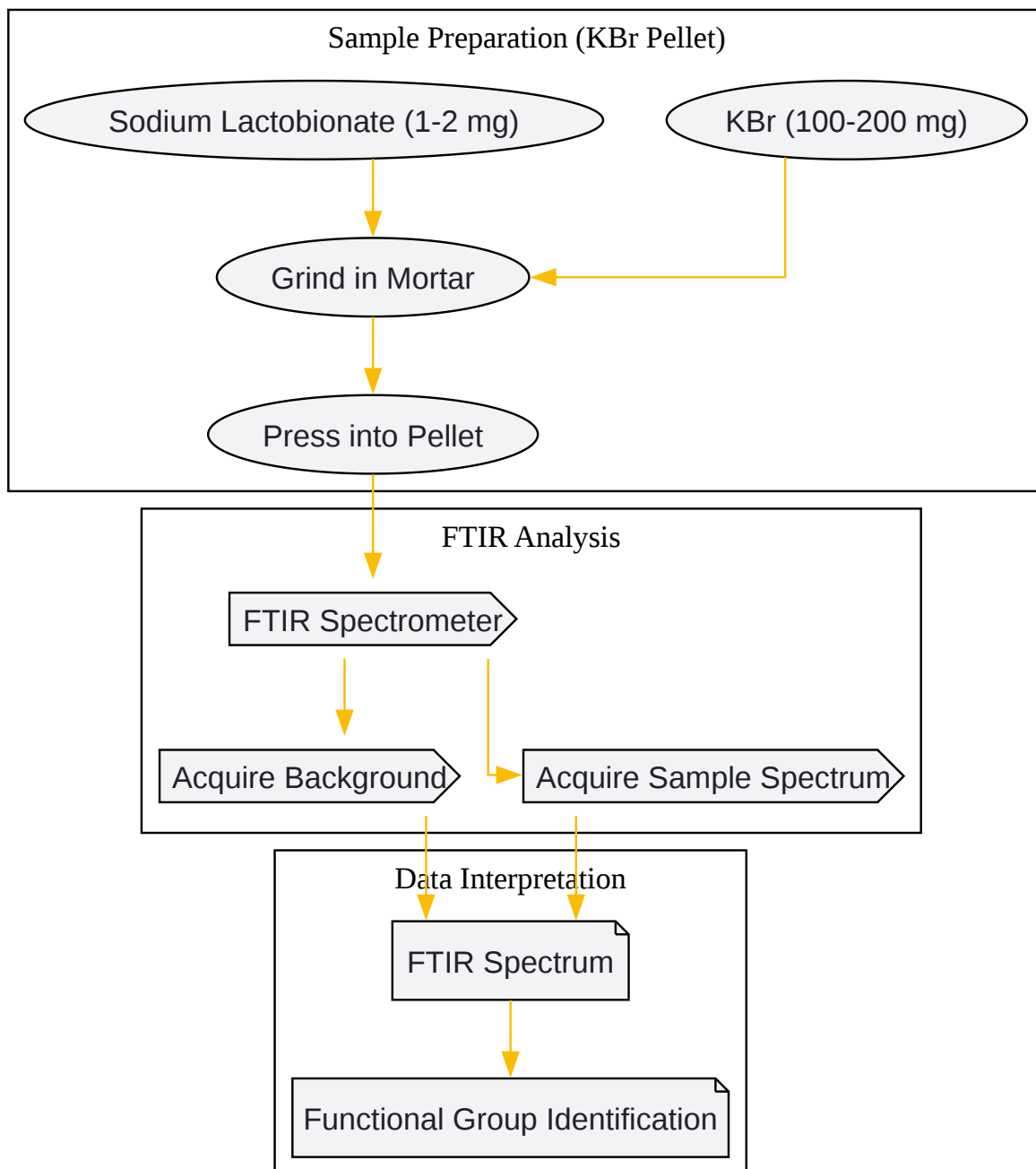
2. Instrumentation:

- FTIR Spectrometer: A standard FTIR spectrometer.
- Detector: DTGS or MCT detector.
- Spectral Range: 4000 - 400 cm⁻¹.
- Resolution: 4 cm⁻¹.
- Number of Scans: 16-32.

3. Data Acquisition and Analysis:

- Place the KBr pellet in the sample holder of the FTIR spectrometer.

- Acquire a background spectrum of the empty sample compartment.
- Acquire the sample spectrum.
- The instrument software will automatically ratio the sample spectrum to the background spectrum to produce the absorbance or transmittance spectrum.
- Identify the characteristic absorption bands and assign them to the corresponding functional groups.



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FTIR spectroscopy workflow using the KBr pellet method.

Ultraviolet-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy can be used for the quantitative analysis of **sodium lactobionate**, particularly for determining its concentration in solution.

Application Note:

Sodium lactobionate does not possess a strong chromophore, and therefore, its UV absorbance is expected to be in the lower UV region. A method for its quantitative analysis would involve determining the wavelength of maximum absorbance (λ_{max}) and creating a calibration curve. This technique is valuable for routine concentration measurements in quality control.

Experimental Protocol: Quantitative UV-Vis Analysis

1. Determination of λ_{max} :

- Prepare a solution of **sodium lactobionate** in deionized water (e.g., 100 $\mu\text{g/mL}$).
- Scan the solution using a UV-Vis spectrophotometer over a wavelength range of 200-400 nm to identify the wavelength of maximum absorbance (λ_{max}).

2. Preparation of Standard Solutions:

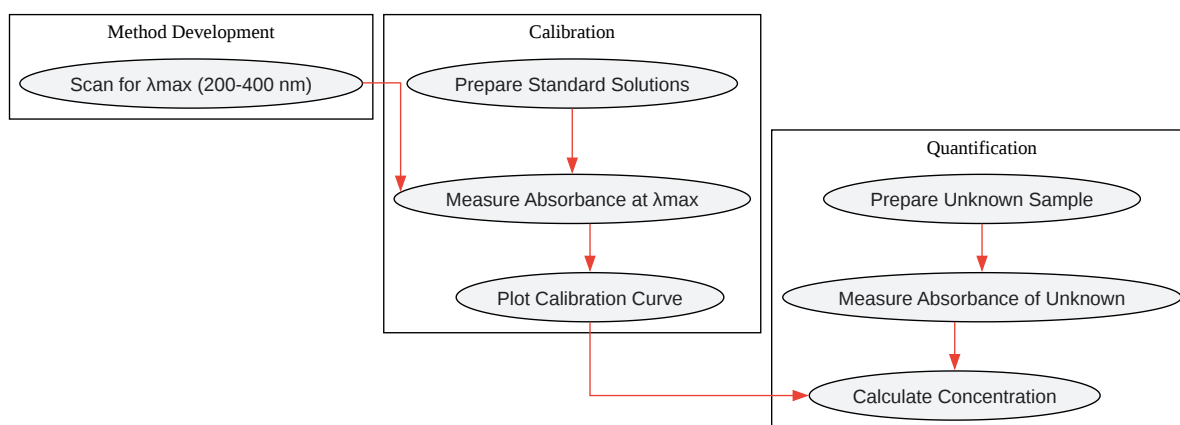
- Prepare a stock solution of **sodium lactobionate** of a known concentration (e.g., 1 mg/mL) in deionized water.
- From the stock solution, prepare a series of standard solutions of decreasing concentrations (e.g., 10, 25, 50, 75, 100 $\mu\text{g/mL}$) by serial dilution.

3. Construction of Calibration Curve:

- Measure the absorbance of each standard solution at the predetermined λ_{max} using deionized water as a blank.
- Plot a graph of absorbance versus concentration.
- Perform a linear regression analysis to obtain the equation of the line ($y = mx + c$) and the correlation coefficient (R^2). An R^2 value close to 1 indicates a good linear relationship.

4. Analysis of Unknown Sample:

- Prepare a solution of the unknown sample in the same solvent and ensure its absorbance falls within the range of the calibration curve.
- Measure the absorbance of the unknown sample at λ_{max} .
- Calculate the concentration of the unknown sample using the equation of the calibration curve.



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Workflow for quantitative analysis by UV-Vis spectroscopy.

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